

Application Notes and Protocols for the Hydrothermal Synthesis of Zinc 5-Nitroisophthalate

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Compound of Interest

Compound Name: Zinc 5-nitroisophthalate

Cat. No.: B3393927

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Introduction

Zinc 5-nitroisophthalate is a metal-organic framework (MOF) with applications as an anticorrosion pigment in protective coatings.^[1] Its structure is based on zinc ions coordinated to 5-nitroisophthalic acid, a nitro-functionalized aromatic carboxylate linker. The hydrothermal synthesis method offers a robust route to produce crystalline MOF materials by employing elevated temperatures and pressures in an aqueous or mixed-solvent system. This document provides a detailed protocol for the hydrothermal synthesis of **zinc 5-nitroisophthalate**, along with expected material characteristics based on available data.

Data Presentation

The following tables summarize the key chemical and physical properties of **zinc 5-nitroisophthalate**.

Table 1: Chemical and Physical Properties

Property	Value	Reference
Chemical Name	Zinc 5-nitrobenzene-1,3-dicarboxylate	--INVALID-LINK--
CAS Number	60580-61-2	--INVALID-LINK--
Molecular Formula	C ₈ H ₃ NO ₆ Zn	--INVALID-LINK--
Molecular Weight	274.5 g/mol	--INVALID-LINK--
Appearance	White to off-white powder	[Heucotech MSDS]
pH (10% aqueous suspension)	6.5 - 8.0	[Heucorin RZ Technical Data Sheet]
Average Particle Size	2.0 - 4.5 μm	[Heucorin RZ Technical Data Sheet]

Table 2: Compositional Data

Component	Value Range	Analysis Method	Reference
Zinc (as Zn)	40.0 - 47.0%	Titration - EDTA / ICP-AES	[Heucorin RZ Technical Data Sheet]
Organic Content	45.0 - 52.0%	Thermogravimetric Analyzer (TGA)	[Heucorin RZ Technical Data Sheet]
Water Content	< 5.0%	Loss on drying	[Heucorin RZ Technical Data Sheet]

Experimental Protocols

This section outlines a detailed methodology for the hydrothermal synthesis of **zinc 5-nitroisophthalate**. This protocol is constructed based on established procedures for the synthesis of similar zinc-based metal-organic frameworks.

Materials and Equipment:

- Zinc nitrate hexahydrate (Zn(NO₃)₂·6H₂O)

- 5-Nitroisophthalic acid ($C_8H_5NO_6$)
- N,N-Dimethylformamide (DMF)
- Deionized water
- Ethanol
- Teflon-lined stainless steel autoclave
- Magnetic stirrer with heating plate
- Centrifuge
- Drying oven

Procedure:

- Solution Preparation:
 - In a beaker, dissolve a specific molar amount of zinc nitrate hexahydrate in a mixture of DMF and deionized water.
 - In a separate beaker, dissolve a stoichiometric equivalent of 5-nitroisophthalic acid in DMF.
- Mixing and Reaction:
 - Slowly add the 5-nitroisophthalic acid solution to the zinc nitrate solution while stirring continuously.
 - Continue stirring the mixture at room temperature for 30 minutes to ensure homogeneity.
 - Transfer the resulting mixture into a Teflon-lined stainless steel autoclave.
- Hydrothermal Synthesis:
 - Seal the autoclave and place it in a drying oven preheated to a specific temperature (e.g., 120-150 °C).

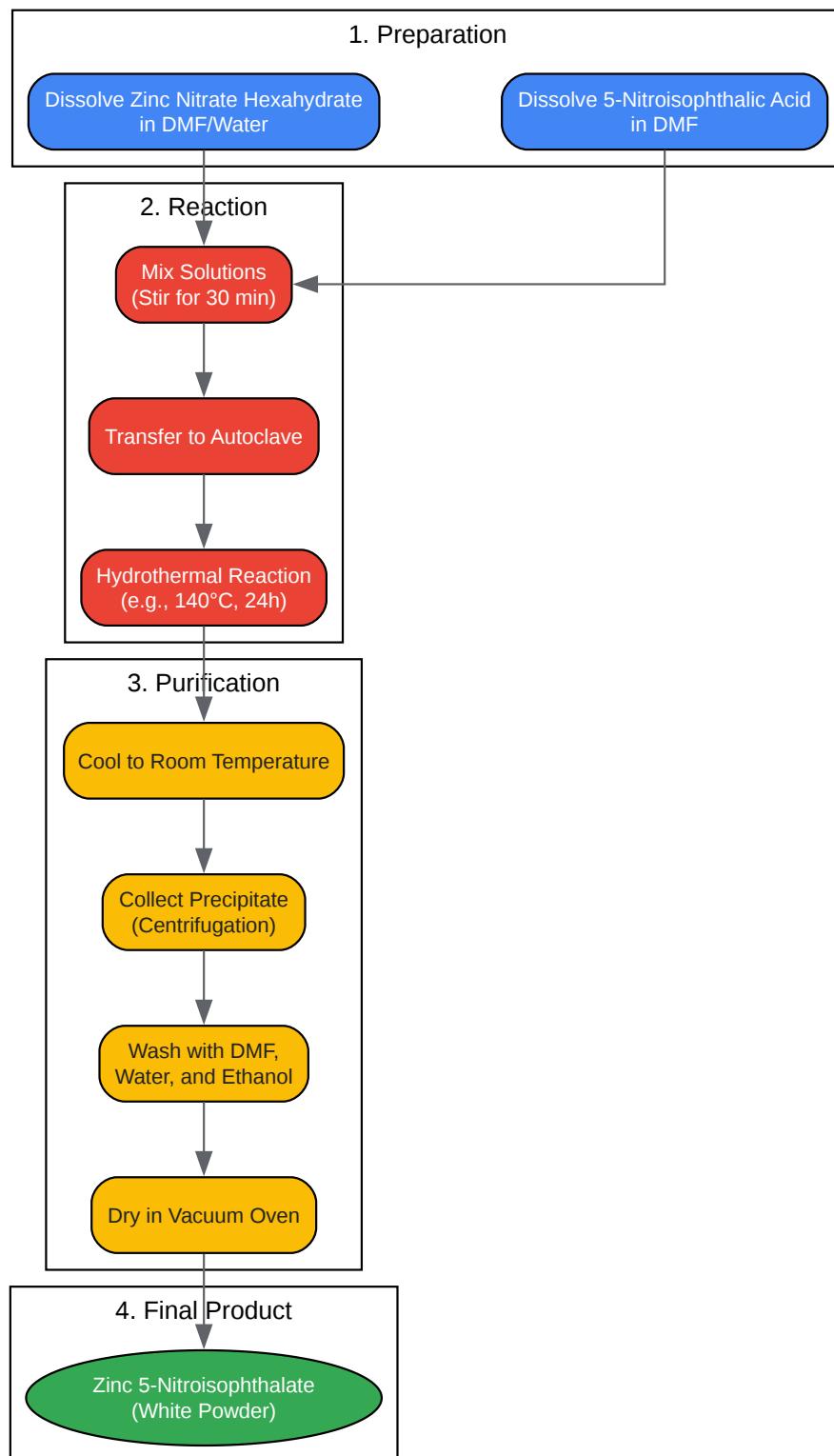
- Maintain the temperature for a designated reaction time (e.g., 24-48 hours).
- Product Isolation and Purification:
 - After the reaction is complete, allow the autoclave to cool down to room temperature.
 - Collect the resulting white precipitate by centrifugation.
 - Wash the product sequentially with DMF, deionized water, and ethanol to remove any unreacted starting materials and solvent.
 - Dry the final product in a vacuum oven at a suitable temperature (e.g., 80-100 °C) overnight.

Table 3: Example Reaction Parameters

Parameter	Value
Zinc Nitrate Hexahydrate	1.0 mmol
5-Nitroisophthalic Acid	1.0 mmol
DMF	15 mL
Deionized Water	5 mL
Temperature	140 °C
Time	24 hours

Mandatory Visualization

Hydrothermal Synthesis of Zinc 5-Nitroisophthalate

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Caption: Workflow for the hydrothermal synthesis of **Zinc 5-Nitroisophthalate**.

Characterization

The synthesized **zinc 5-nitroisophthalate** should be characterized using standard analytical techniques to confirm its identity, purity, and structural properties.

- Powder X-ray Diffraction (PXRD): To confirm the crystalline phase and purity of the synthesized MOF.
- Thermogravimetric Analysis (TGA): To determine the thermal stability of the material and to confirm the organic content.
- Fourier-Transform Infrared Spectroscopy (FTIR): To identify the characteristic functional groups of the 5-nitroisophthalate linker and confirm coordination to the zinc center.
- Scanning Electron Microscopy (SEM): To observe the morphology and particle size of the synthesized crystals.

Due to the limited availability of specific characterization data for hydrothermally synthesized **zinc 5-nitroisophthalate** in the public domain, researchers are encouraged to compare their results with data from commercial suppliers of the same compound where available.

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References

- 1. admin.heubach.com [admin.heubach.com]
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